

Application Notes and Protocols for Lanraplenib Monosuccinate In Vitro Assays

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Compound of Interest

Compound Name: *Lanraplenib monosuccinate*

Cat. No.: *B3028267*

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Introduction

Lanraplenib (formerly GS-9876) is a potent and selective, orally active inhibitor of Spleen Tyrosine Kinase (SYK).^{[1][2]} SYK is a non-receptor cytoplasmic tyrosine kinase that plays a crucial role in mediating immunoreceptor signaling in various cell types implicated in inflammatory and autoimmune diseases.^[3] It is integral to the signaling pathways of the B cell receptor (BCR), Fc receptors on myeloid cells, and other immunoreceptors.^{[3][4]} Lanraplenib has demonstrated efficacy in preclinical models of autoimmune diseases, such as lupus nephritis, by inhibiting B cell maturation and activation.^{[4][5]} These application notes provide detailed protocols for in vitro assays to characterize the activity of **Lanraplenib monosuccinate**.

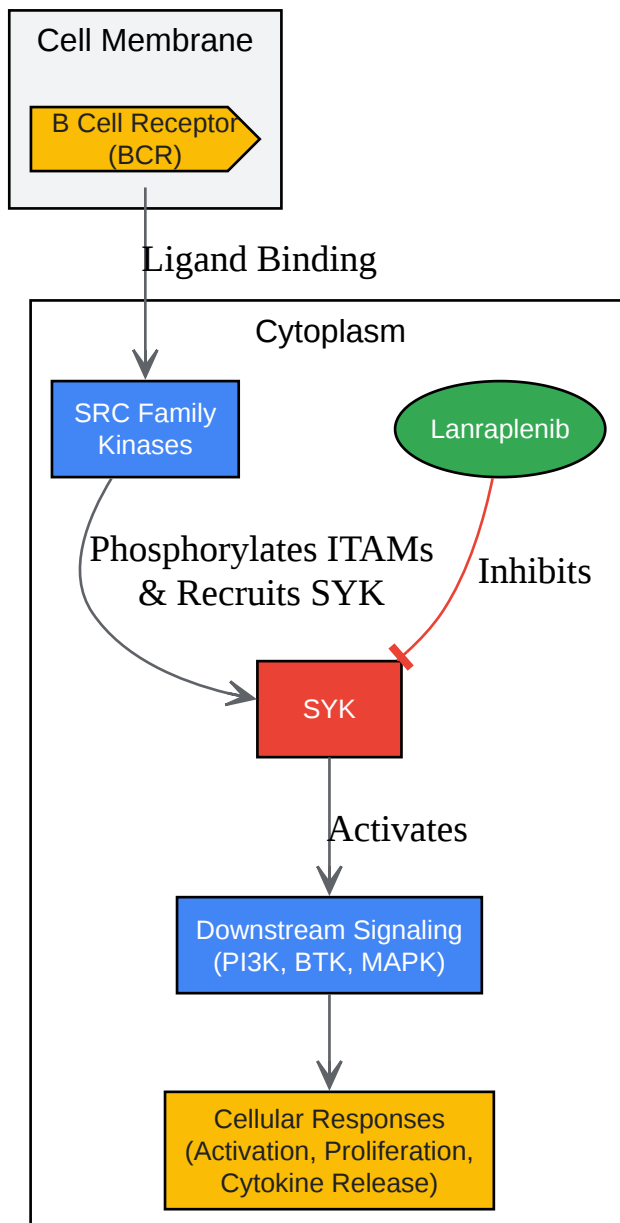
Mechanism of Action

Upon engagement of immunoreceptors like the BCR, SRC family kinases phosphorylate Immunoreceptor Tyrosine-based Activation Motifs (ITAMs).^[3] This leads to the recruitment and activation of SYK, which then autophosphorylates and phosphorylates downstream effector molecules.^[3] This cascade activates multiple signaling pathways, including Phosphatidylinositol 3-kinase (PI3K), Bruton's Tyrosine Kinase (BTK), and Mitogen-Activated Protein Kinase (MAPK) pathways, ultimately leading to cellular responses such as activation, proliferation, and cytokine production.^[3] Lanraplenib selectively binds to the ATP-binding

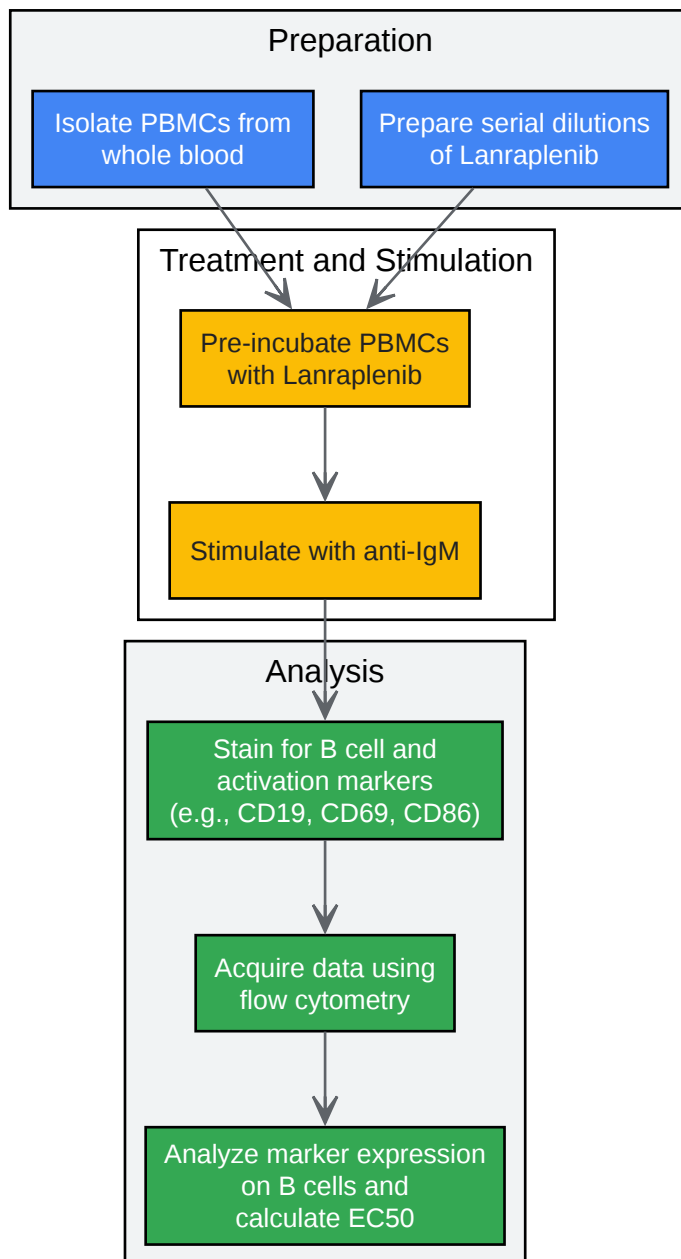
pocket of SYK, inhibiting its kinase activity and thereby blocking these downstream signaling events.[3]

Signaling Pathway of Lanraplenib Inhibition

Lanraplenib Mechanism of Action



B Cell Activation Assay Workflow



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